

# commercial suppliers of 1,2-Dichlorohexafluorocyclopentene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Dichlorohexafluorocyclopentene

Cat. No.: B1213219

[Get Quote](#)

An In-depth Technical Guide to Commercial Sourcing of **1,2-Dichlorohexafluorocyclopentene** for Researchers and Drug Development Professionals.

This guide provides a focused overview of commercial suppliers for **1,2-Dichlorohexafluorocyclopentene** (CAS No. 706-79-6), a critical reagent for researchers, scientists, and professionals in drug development. Below you will find a compilation of suppliers and key technical data to facilitate procurement and application in your research.

## Chemical and Physical Properties

**1,2-Dichlorohexafluorocyclopentene** is a halogenated cyclopentene derivative with the molecular formula  $C_5Cl_2F_6$ .<sup>[1]</sup> It is a colorless liquid with a boiling point of approximately 90°C.<sup>[2]</sup>

Table 1: Physical and Chemical Properties of **1,2-Dichlorohexafluorocyclopentene**

Property	Value
CAS Number	706-79-6[1]
Molecular Formula	C5Cl2F6[1]
Molecular Weight	244.95 g/mol [1]
Boiling Point	90 °C[2]
Density	1.635 g/mL at 25 °C[2]
Refractive Index	n <sub>20/D</sub> 1.37[2]
EINECS Number	211-895-4[2]

## Commercial Suppliers

The following table summarizes commercial suppliers of **1,2-Dichlorohexafluorocyclopentene**. This information is intended to provide a starting point for sourcing this chemical for research and development purposes.

Table 2: Commercial Suppliers of **1,2-Dichlorohexafluorocyclopentene**

Supplier	Product Name	Purity	Additional Information
Sigma-Aldrich (Merck)	1,2-Dichlorohexafluorocyclopentene	97%	A well-established supplier for research chemicals, offering various quantities.
CHEMLYTE SOLUTIONS CO.,LTD	1,2-Dichlorohexafluoro-1-cyclopentene	Industrial Grade	Listed on the ECHEMI online marketplace.[3]
ChemWhat	1,2-DICHLOROHEXAFLUOROCYCLOPENTENE	Not specified	Provides a platform to inquire about reagents from various suppliers.[2]
Cenmed Enterprises	1,2-Dichlorohexafluorocyclopentene 97%	97%	A supplier of clinical and laboratory supplies.[4]
CheMondis	1,2-Dichlorohexafluoro-1-Cyclopentene	Not specified	A B2B marketplace for chemicals.[5]

## Applications in Research and Synthesis

**1,2-Dichlorohexafluorocyclopentene** is a versatile building block in organic synthesis.[6] Its applications include the synthesis of:

- Inverse diarylperfluorocyclopentenenes
- Fluoro-bisthienylcyclopentenenes (F-BTCs)
- 1,1-dichlorooctafluorocyclopentane and 1,2-dichlorooctafluorocyclopentane

The reactivity of the vinylic chlorine atoms allows for their displacement by nucleophiles, such as secondary phosphines, to create novel phosphine ligands.[7]

## Safety and Handling

**1,2-Dichlorohexafluorocyclopentene** is classified as a hazardous substance. It is harmful if swallowed or inhaled and causes skin and eye irritation. Appropriate personal protective equipment (PPE), such as gloves, eye protection, and a respirator, should be worn when handling this chemical. Work should be conducted in a well-ventilated area, preferably a fume hood.[8] For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[8][9]

Note on Methodologies and Visualizations:

This guide focuses on the commercial sourcing and fundamental properties of **1,2-Dichlorohexafluorocyclopentene**. As such, detailed experimental protocols and signaling pathways are beyond the scope of this document. The logical relationships for sourcing this chemical are straightforward and do not necessitate a complex visual diagram. The most effective presentation of this data is through the structured tables provided above.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cyclopentene, 1,2-dichloro-3,3,4,4,5,5-hexafluoro- [webbook.nist.gov]
- 2. chemwhat.com [chemwhat.com]
- 3. echemi.com [echemi.com]
- 4. cenmed.com [cenmed.com]
- 5. CheMondis Marketplace [chemondis.com]
- 6. nbinno.com [nbinno.com]
- 7. cdnsciencepub.com [cdnsciencepub.com]
- 8. files.dep.state.pa.us [files.dep.state.pa.us]
- 9. assets.thermofisher.com [assets.thermofisher.com]

- To cite this document: BenchChem. [commercial suppliers of 1,2-Dichlorohexafluorocyclopentene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1213219#commercial-suppliers-of-1-2-dichlorohexafluorocyclopentene>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)